

Part 1: Chemical Identity & Hazard Verification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mordant Blue 18

Cat. No.: B12277993

[Get Quote](#)

CRITICAL WARNING: "**Mordant Blue 18**" is a nomenclature often subject to synonym confusion in chemical inventories.^[1] Before proceeding with disposal, you must verify the exact chemical identity using the CAS number on your reagent bottle.

- Primary Target: **Mordant Blue 18** (C.I. 18090)^{[1][2][3]}
- CAS Number: 6844-73-1^{[1][2][3]}
- Chemical Structure: Azo dye (Sodium salt of hydroxytriphenylmethane derivative).^[1]
- Common Synonyms: Chrome Fast Blue GR, Acid **Mordant Blue 18**.^[1]
- Formula: $C_{18}H_{12}ClN_3Na_2O_9S_2$ (Note: The pure dye molecule typically does not contain Chromium; "Chrome" in the trade name refers to its application with a chromium mordant).^[1]

Differentiation Alert: Do not confuse with Chrome Azurol S (Mordant Blue 29, CAS 1667-99-8) or Eriochrome Cyanine R (Mordant Blue 3, CAS 3564-18-9).^[1] While disposal protocols are similar (organic incineration), regulatory reporting requirements may differ.^[1]

Part 2: Core Safety & Hazard Profile

As a Senior Application Scientist, I advise treating this substance as a Hazardous Organic Solid with potential aquatic toxicity. While specific GHS data for CAS 6844-73-1 is less common than for major commodity chemicals, the structural class (Azo/Mordant dye) dictates the following precautionary profile:

Hazard Category	Classification	Operational Implication
Health	Skin/Eye Irritant (Category 2)	Wear nitrile gloves and safety goggles.[1] Avoid dust inhalation.[1]
Physical	Combustible Dust	Avoid generating dust clouds. [1] Ground equipment during bulk transfer.
Environmental	Aquatic Toxicity (Potential)	Strictly prohibited from drain disposal.
Reactivity	Stable	Incompatible with strong oxidizers (e.g., Peroxides, Nitrates).[1]

Part 3: Step-by-Step Disposal Protocol

A. Solid Waste (Powder/Residue)[1]

- Segregation: Isolate **Mordant Blue 18** solid waste from oxidizers.[1] It is compatible with other non-halogenated organic solids.[1]
- Containment:
 - Place in a wide-mouth HDPE (High-Density Polyethylene) or glass jar.
 - Double-bagging in heavy-duty polyethylene bags (minimum 4 mil) is acceptable for dry contaminated debris (gloves, paper towels).[1]
- Labeling:
 - Label as "Hazardous Waste - Solid - Organic Dye".

- List constituents: "**Mordant Blue 18** (CAS 6844-73-1)".[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Add Hazard Warning: "Irritant".[\[1\]](#)
- Disposal Path: Incineration via a licensed hazardous waste contractor.[\[1\]](#)[\[4\]](#)

B. Liquid Waste (Solutions)

The disposal route depends heavily on whether the dye was used with a metal mordant (e.g., Chromium, Aluminum).[\[1\]](#)

Scenario 1: Pure Dye Solution (No Heavy Metals)[\[1\]](#)

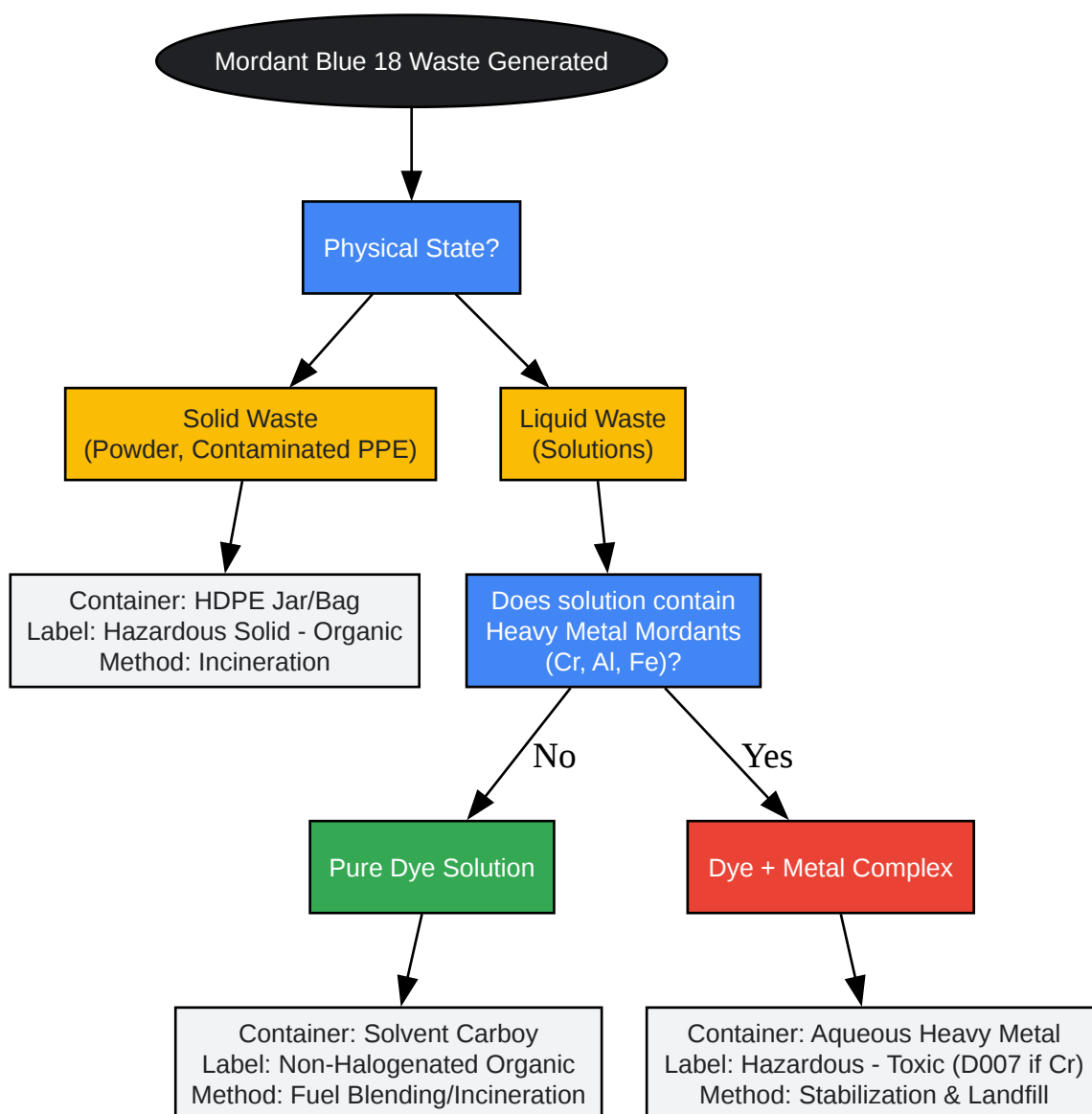
- Matrix: Water or Alcohol.[\[1\]](#)[\[3\]](#)
- Action: Collect in a carboy labeled "Non-Halogenated Organic Liquid Waste".
- Prohibition: Do not pour down the sink. Even if non-toxic, the intense coloration (visible pollution) violates most municipal sewer discharge permits.[\[1\]](#)

Scenario 2: Dye + Mordant Mixture (e.g., Chromium Complex)[\[1\]](#)

- Matrix: Aqueous solution containing dye and metal salts.[\[1\]](#)
- Action: This is a Mixed Chemical Waste.[\[1\]](#)
- Critical Check: If Chromium (Cr) is present at >5.0 mg/L, this waste is EPA Hazardous Waste Code D007.[\[1\]](#)
- Containment: Collect in a separate carboy labeled "Aqueous Waste with Heavy Metals (Chromium)".
- PH Adjustment: Do not neutralize or precipitate metals in the lab unless part of a validated SOP. Submit as-is to EHS/Waste Management.[\[1\]](#)

Part 4: Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision-making process for segregating **Mordant Blue 18** waste streams to ensure regulatory compliance.



[Click to download full resolution via product page](#)

Caption: Workflow for segregating **Mordant Blue 18** waste based on physical state and presence of metal mordants.

Part 5: Spill Management & Emergency Response

In the event of a spill, rapid containment prevents environmental release.

- Dry Spill (Powder):
 - Isolate: Evacuate non-essential personnel.

- PPE: Wear N95 respirator (to prevent inhalation of dye particles), goggles, and nitrile gloves.[1]
- Cleanup: Gently sweep up using a soft brush and dust pan.[1] Avoid using compressed air. [1] Place material into a waste container.
- Decontamination: Wipe the surface with a damp paper towel (water + mild detergent).[1] Treat the paper towel as solid chemical waste.
- Wet Spill (Solution):
 - Contain: Use absorbent pads or vermiculite to dike the spill.[5]
 - Absorb: Cover the liquid with absorbent material.[5]
 - Disposal: Shovel saturated absorbent into a hazardous waste bag/pail.

References

- World Dye Variety. (2012).[1] **Mordant Blue 18** (C.I. 18090) Chemical Properties and Structure.[1][3] Retrieved from [Link][1]
- U.S. Environmental Protection Agency (EPA). (2024).[1] Hazardous Waste Generators: Managing Your Waste.[1] Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Mordant Blue 9 Dye content 50 3624-68-8 [sigmaaldrich.com]
- 2. echemi.com [echemi.com]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]

- [5. files.ekmcdn.com \[files.ekmcdn.com\]](https://files.ekmcdn.com)
- To cite this document: BenchChem. [Part 1: Chemical Identity & Hazard Verification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12277993/docs#part-1-chemical-identity-hazard-verification\]](https://www.benchchem.com/product/b12277993/docs#part-1-chemical-identity-hazard-verification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)